

2,2,3,5-Tetramethylhexanal safety data sheet and

handling

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Compound of Interest

Compound Name: 2,2,3,5-Tetramethylhexanal

Cat. No.: B15263473

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An In-depth Technical Guide to the Safety and Handling of **2,2,3,5-Tetramethylhexanal** and Related Aliphatic Aldehydes

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Specific safety data for **2,2,3,5-Tetramethylhexanal** is not readily available. A Safety Data Sheet (SDS) for a product from Sigma-Aldrich (Product Number 80165), which is likely **2,2,3,5-Tetramethylhexanal**, indicates that the substance is not classified as hazardous. However, due to the lack of explicit confirmation and the potential for hazards associated with aliphatic aldehydes as a class, this guide provides a comprehensive overview of safety and handling procedures based on structurally similar compounds. The information presented herein should be used as a guide and supplemented with professional judgment and a thorough risk assessment before handling this or any chemical.

Executive Summary

This technical guide provides a detailed overview of the safety, handling, and emergency procedures for **2,2,3,5-Tetramethylhexanal** and related aliphatic aldehydes. Due to the limited availability of specific data for **2,2,3,5-Tetramethylhexanal**, this document incorporates information from structurally similar C8-C10 aldehydes to provide a comprehensive safety profile. The guide is intended for researchers, scientists, and drug development professionals who may handle this compound. It covers hazard identification, exposure controls, personal protection, and emergency response protocols. All quantitative data is presented in comparative tables, and key procedures are visualized using logical diagrams.



Hazard Identification and Classification

While a likely SDS for **2,2,3,5-Tetramethylhexanal** classifies it as not hazardous, other branched and linear aliphatic aldehydes in a similar carbon range (C8-C10) are associated with several hazards. It is prudent to be aware of these potential risks when handling any novel aldehyde.

General Hazards of Aliphatic Aldehydes:

- Flammability: Many aliphatic aldehydes are combustible or flammable liquids.[1]
- Skin and Eye Irritation: Direct contact can cause skin irritation and serious eye irritation.[1][2]
- Respiratory Irritation: Inhalation of vapors may cause respiratory tract irritation.
- Aquatic Toxicity: These compounds can be harmful to aquatic life with long-lasting effects.[2]
- Instability: Aldehydes are prone to oxidation to form carboxylic acids and can undergo polymerization.

Comparative Toxicological Data of Structurally Similar Aldehydes

The following table summarizes the key toxicological data for Decanal (C10), a linear aldehyde, which can serve as a conservative reference.



Parameter	Decanal (Aldehyde C10)	
GHS Classification	Flammable Liquid 4, Skin Irritation 2, Eye Irritation 2A, Aquatic Acute 2, Aquatic Chronic 3[1]	
Signal Word	Warning[1]	
Hazard Statements	H227 (Combustible liquid), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H401 (Toxic to aquatic life), H412 (Harmful to aquatic life with long lasting effects)[1]	
Acute Toxicity (Oral)	LD50, Mouse: > 41,750 mg/kg	
Acute Toxicity (Dermal)	LD50, Rabbit: 4,193 mg/kg	
Eye Irritation	Rabbit: Irritating to eyes[2]	
Skin Irritation	Rabbit: No skin irritation (conflicting data exists, with other sources stating it causes skin irritation)[2]	
Aquatic Toxicity	LC50, Rainbow Trout (96h): 1.45 mg/L	

Data sourced from publicly available Safety Data Sheets.

Physical and Chemical Properties

Specific physical and chemical properties for **2,2,3,5-Tetramethylhexanal** are not well-documented. The table below presents data for related compounds to provide an estimate of expected properties.



Property	2,2,3,5-Tetramethylhexane (Alkane Analog)	Decanal (Linear Aldehyde Analog)
Molecular Formula	C10H22[4][5][6]	C10H20O[1]
Molecular Weight	142.28 g/mol [4]	156.27 g/mol
Boiling Point	~148 °C[6]	208-209 °C
Flash Point	Not Available	83 °C (181.4 °F)
Density	~0.733 g/cm³	0.828 g/cm ³

Experimental Protocols: General Handling and Storage

While specific experimental protocols for **2,2,3,5-Tetramethylhexanal** are not available, the following general procedures for handling aliphatic aldehydes should be followed to ensure safety.

Personal Protective Equipment (PPE)

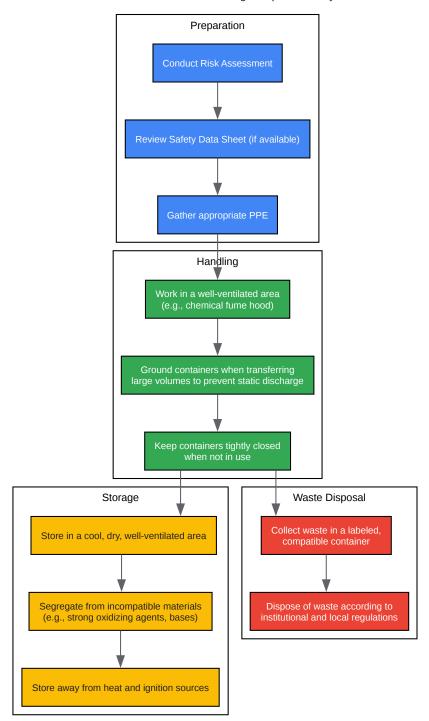
A risk assessment should be conducted for any new procedure. However, as a minimum, the following PPE should be worn:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile or neoprene).
- Skin and Body Protection: A lab coat, long pants, and closed-toe shoes.

Safe Handling Workflow

The following diagram illustrates a general workflow for the safe handling of aliphatic aldehydes in a laboratory setting.





General Workflow for Safe Handling of Aliphatic Aldehydes

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Caption: A general workflow for the safe handling of aliphatic aldehydes.



Storage and Stability

Aliphatic aldehydes require careful storage to prevent degradation.

- Inert Atmosphere: For long-term storage, it is recommended to store under an inert atmosphere (e.g., nitrogen or argon) to prevent oxidation.
- Temperature: Store in a cool, dry place. Avoid direct sunlight and heat sources.
- Material Compatibility: Store in tightly sealed containers made of appropriate materials (e.g., glass or compatible polymers).
- Segregation: Store separately from strong oxidizing agents, strong bases, and reducing agents.

Emergency Procedures

In the event of an accidental release or exposure, the following procedures should be followed.

First Aid Measures

- Inhalation: Move the affected person to fresh air. If breathing is difficult, administer oxygen.
 Seek medical attention if symptoms persist.
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation develops.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Spill Response

The appropriate response to a spill will depend on the size and location of the spill.

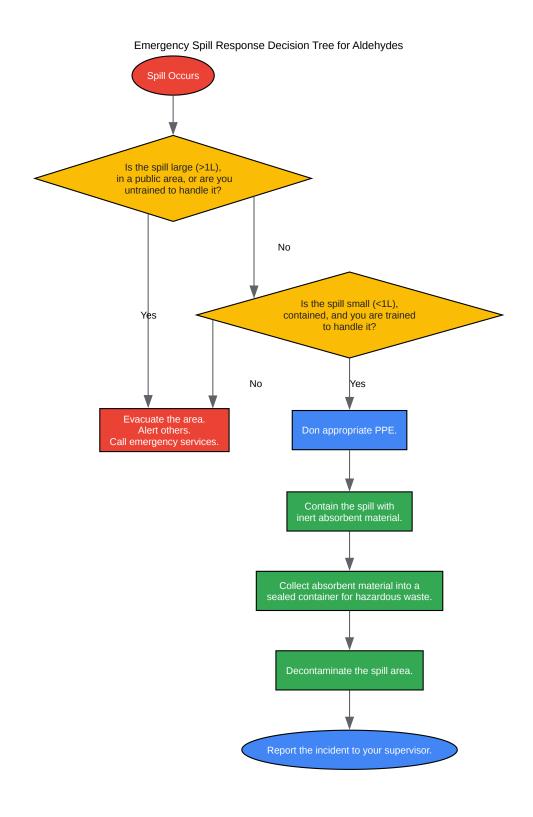


- Small Spills (in a fume hood): Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable container for disposal. Clean the spill area with a suitable solvent, followed by soap and water.
- Large Spills (or spills outside a fume hood): Evacuate the area immediately.[7] Alert others in the vicinity and contact your institution's emergency response team.[7] If it is safe to do so, remove all sources of ignition and ventilate the area.[7]

Emergency Response Decision Tree

The following diagram provides a decision-making framework for responding to a chemical spill.





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Caption: A decision tree for responding to an aldehyde spill.



Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[2]
- Unsuitable Extinguishing Media: Do not use a heavy water stream, as it may spread the fire.
 [2]
- Specific Hazards: Vapors may form explosive mixtures with air.[8] Combustion may produce carbon oxides.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[2]

Conclusion

While **2,2,3,5-Tetramethylhexanal** is likely of low hazard based on available information, the general properties of aliphatic aldehydes warrant careful handling and adherence to safety protocols. Researchers, scientists, and drug development professionals should treat this compound with the appropriate level of caution, utilizing proper personal protective equipment, working in well-ventilated areas, and being prepared for potential emergencies. A thorough risk assessment should always precede any new experimental work with this or any related compound.

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